

# Personal protective equipment for handling Ires-C11

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## Compound of Interest

Compound Name: Ires-C11

Cat. No.: B10831146

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## Essential Safety and Handling Guide for Ires-C11

For researchers, scientists, and drug development professionals, the proper handling of chemical compounds is paramount to ensure laboratory safety and experimental integrity. This guide provides essential, immediate safety and logistical information for the handling of **Ires-C11**, a c-MYC IRES translation inhibitor.

## Chemical and Physical Properties

A summary of the known quantitative data for **Ires-C11** is provided below.

Property	Value	Source
Chemical Name	3,4-dichloro-1-(2,4-dimethoxybenzyl)-1H-pyrrole-2,5-dione	[1]
CAS Number	342416-30-2	[1][2]
Molecular Formula	C13H11Cl2NO4	N/A
Molecular Weight	316.14 g/mol	N/A
Purity	>98%	[2][3]

## Storage and Stability

Proper storage is crucial to maintain the integrity of **Ires-C11**.

Condition	Storage Period
Stock Solution (-80°C)	6 months
Stock Solution (-20°C)	1 month

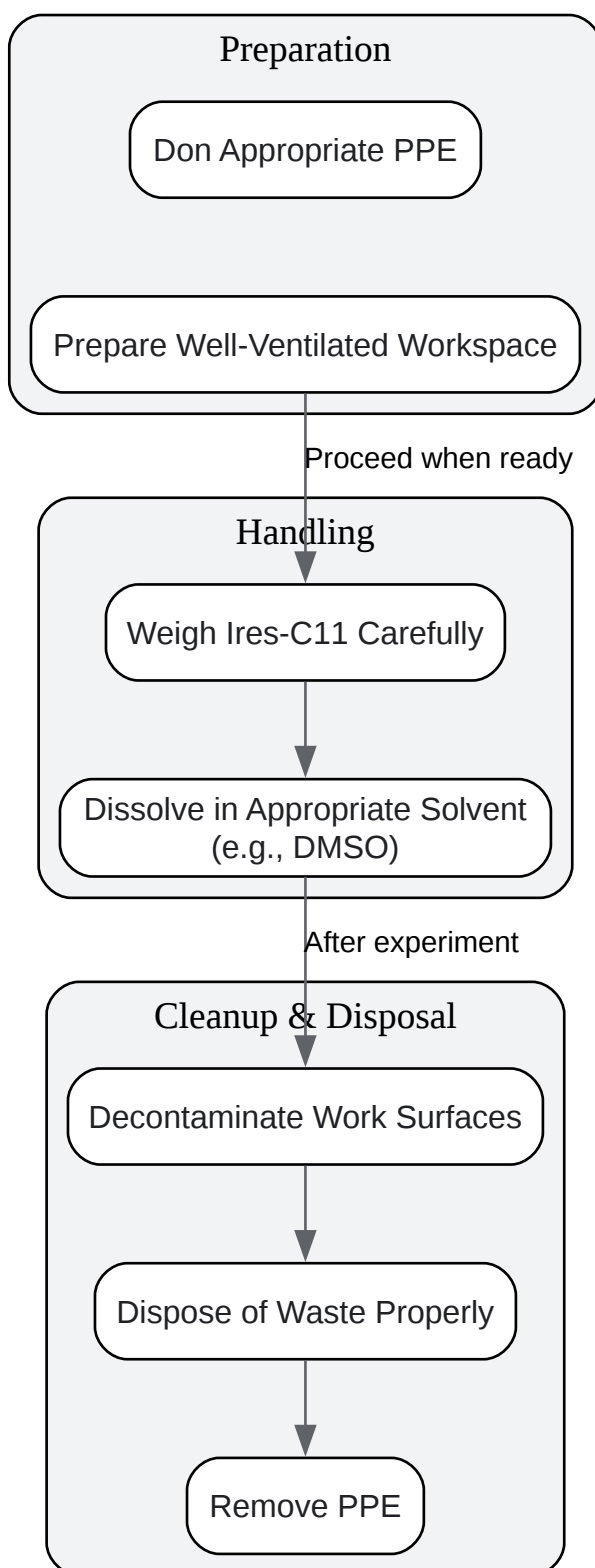
## Hazard Identification and Personal Protective Equipment (PPE)

While a comprehensive toxicological profile for **Ires-C11** is not readily available, it is imperative to treat this compound as potentially hazardous. The following PPE is mandatory when handling **Ires-C11**:

PPE Category	Specific Recommendations
Hand Protection	Chemical-resistant gloves (e.g., nitrile)
Eye/Face Protection	Safety glasses with side shields or goggles
Skin and Body Protection	Laboratory coat
Respiratory Protection	Use in a well-ventilated area. If dusts or aerosols may be generated, a NIOSH-approved respirator is recommended.

## Operational Plan: Step-by-Step Handling Procedures

A systematic workflow is essential for the safe handling of **Ires-C11**.



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Caption: Workflow for safe handling of **Ires-C11**.

## Disposal Plan

All waste materials contaminated with **Ires-C11** should be treated as hazardous chemical waste.

Waste Type	Disposal Procedure
Solid Waste	Collect in a designated, labeled, and sealed container.
Liquid Waste	Collect in a designated, labeled, and sealed waste container. Do not dispose of down the drain.
Contaminated Sharps	Dispose of in a designated sharps container.

Follow all local, state, and federal regulations for hazardous waste disposal.

## Emergency Procedures

In the event of exposure, immediate action is critical.

Exposure Route	First Aid Measures
Inhalation	Move to fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

This guide is intended to provide essential safety information. Always consult your institution's specific safety protocols and guidelines before handling any new chemical compound.

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## References

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